

Application Notes and Protocols for Routine Laboratory Disinfection with Wofasteril®

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Wofasteril |
| Cat. No.: | B1220858 |

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Introduction

Wofasteril® is a versatile, highly effective disinfectant concentrate with a broad spectrum of antimicrobial activity, including bactericidal, mycobactericidal, fungicidal, virucidal, and sporicidal properties.^[1] Its active ingredient, peracetic acid, makes it suitable for a wide range of disinfection tasks in research, scientific, and drug development laboratories.^{[1][2]}

Wofasteril® is effective even at low concentrations and temperatures.^{[1][3]} This document provides detailed application notes and protocols for the routine use of **Wofasteril®** products for laboratory disinfection.

Product Variants

Several **Wofasteril®** variants are available, including **Wofasteril®** classic, **Wofasteril®** Premium, and **Wofasteril®** SC super. While all are based on peracetic acid, their formulations and recommended applications may differ slightly. Always refer to the product-specific information and safety data sheet before use.^[1] For applications requiring reduced odor and enhanced material compatibility, a combination method with alcipur® is recommended.^{[1][4][5]}

Safety Precautions

Wofasteril® is a concentrate and must be handled with care. It can cause severe skin burns and eye damage.^{[1][6][7]} Always wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, when handling the concentrate and prepared

solutions.[1][4][6] Ensure adequate ventilation during use.[3][6] Refer to the Safety Data Sheet (SDS) for comprehensive safety information.[7][8]

Data Presentation: Dilution and Application Overview

The following tables summarize the recommended dilutions and contact times for various laboratory applications based on available product information.

Table 1: **Wofasteril®** Dilutions for Surface Disinfection

| Application | Wofasteril® Variant | Concentration (%) | Dilution (Wofasteril® in Water) | Contact Time | Efficacy Spectrum |
|------------------------------------------|----------------------|-------------------|---------------------------------|--------------|---------------------------------------------------|
| Routine Surface Disinfection | Wofasteril® SC super | 0.5% | 50 mL in 10 L | 30-60 min | Bacteria, Viruses, Fungi |
| Officially Mandated Disinfection | Wofasteril® classic | 2.0% | 200 mL in 10 L | 1 hour | Spectrum A (Bactericidal, Fungicidal) |
| Officially Mandated Disinfection | Wofasteril® classic | 2.0% | 200 mL in 10 L | 4 hours | Spectrum AB (Bactericidal, Fungicidal, Virucidal) |
| Bactericidal Activity (Animal Husbandry) | Wofasteril® Premium | 0.25% | 2.5 mL in 1 L | 30 min | Bacteria |

Table 2: **Wofasteril®** Combination Method for Enhanced Material Compatibility

| Application | Wofasteril® classic | alcapur® | Water | Contact Time | Efficacy Spectrum |
|----------------------------------|---------------------|---------------|-------------------------------------|--------------|-------------------|
| Officially Mandated Disinfection | 2.0% (200 mL) | 6.0% (600 mL) | to 10 L | 1 hour | Spectrum AB |
| General Use (Ratio) | 1 part | 3 parts | Diluted in appropriate water volume | Varies | Broad Spectrum |

Experimental Protocols

Protocol 1: Preparation of **Wofasteril®** Working Solution

This protocol describes the preparation of a 0.5% **Wofasteril®** SC super working solution for routine surface disinfection.

Materials:

- **Wofasteril®** SC super concentrate
- Deionized or distilled water
- Graduated cylinder or other calibrated measuring device
- Appropriate container for the final solution (e.g., spray bottle, bucket)
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Procedure:

- Don the appropriate PPE.
- Measure the required volume of water. For a 1 L solution, use 995 mL of water.
- Carefully measure 5 mL of **Wofasteril®** SC super concentrate.

- Slowly add the **Wofasteril®** concentrate to the water while gently stirring. Always add disinfectant to water, not the other way around.
- Label the container with the disinfectant name, concentration (0.5%), and date of preparation.
- The solution is now ready for use.[9]

Protocol 2: Routine Disinfection of Laboratory Surfaces

This protocol outlines the steps for disinfecting benchtops, biosafety cabinets, and other non-porous surfaces.

Materials:

- Prepared **Wofasteril®** working solution (e.g., 0.5%)
- Clean cloths or wipes
- PPE

Procedure:

- Ensure the surface is free of gross contamination by cleaning with a suitable detergent and water if necessary.
- Apply the **Wofasteril®** working solution to the surface, ensuring it is thoroughly wetted. This can be done by spraying or wiping.
- Allow the disinfectant to remain on the surface for the recommended contact time (e.g., 30 minutes for smooth surfaces).[6] Ensure the surface remains wet during this time.
- After the contact time has elapsed, wipe the surface dry with a clean cloth or allow it to air dry, depending on the laboratory's standard operating procedures.

Protocol 3: Disinfection of Laboratory Equipment

This protocol is for the disinfection of non-critical, non-porous laboratory equipment. Always check for material compatibility before use.[\[3\]](#)

Materials:

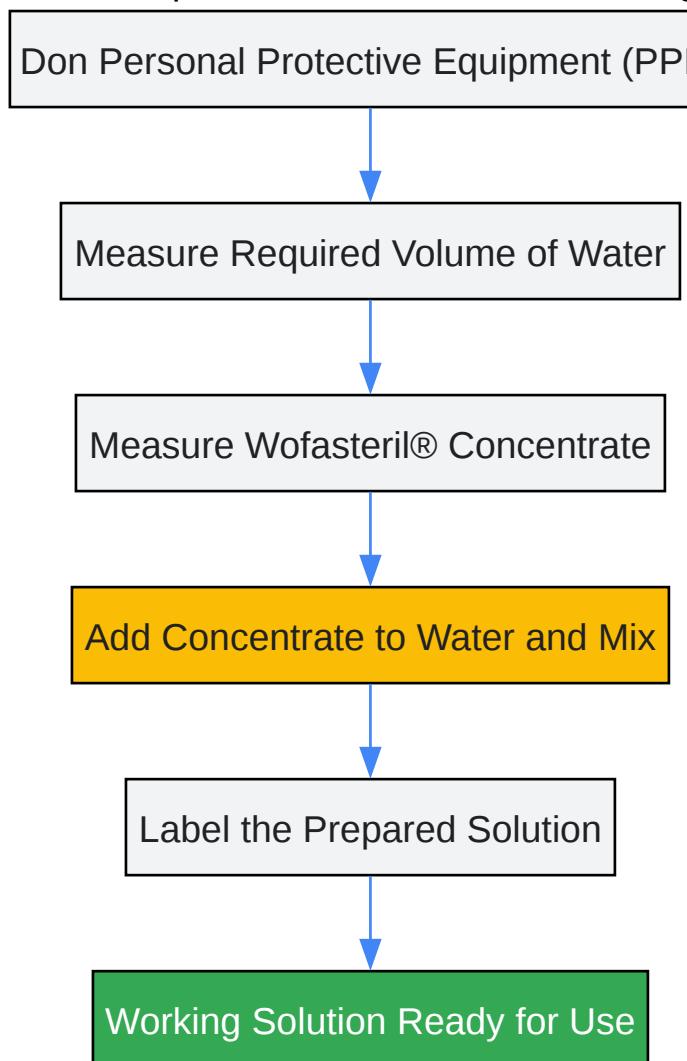
- Prepared **Wofasteril®** working solution
- Clean cloths or wipes
- PPE

Procedure:

- De-energize and unplug any electrical equipment before disinfection.
- Clean the equipment surface to remove any organic load.
- Apply the **Wofasteril®** working solution to the equipment surfaces using a cloth or wipe. Avoid spraying directly into electrical components.
- Ensure the surfaces remain wet for the entire contact time.
- Wipe away any residual disinfectant after the contact time.

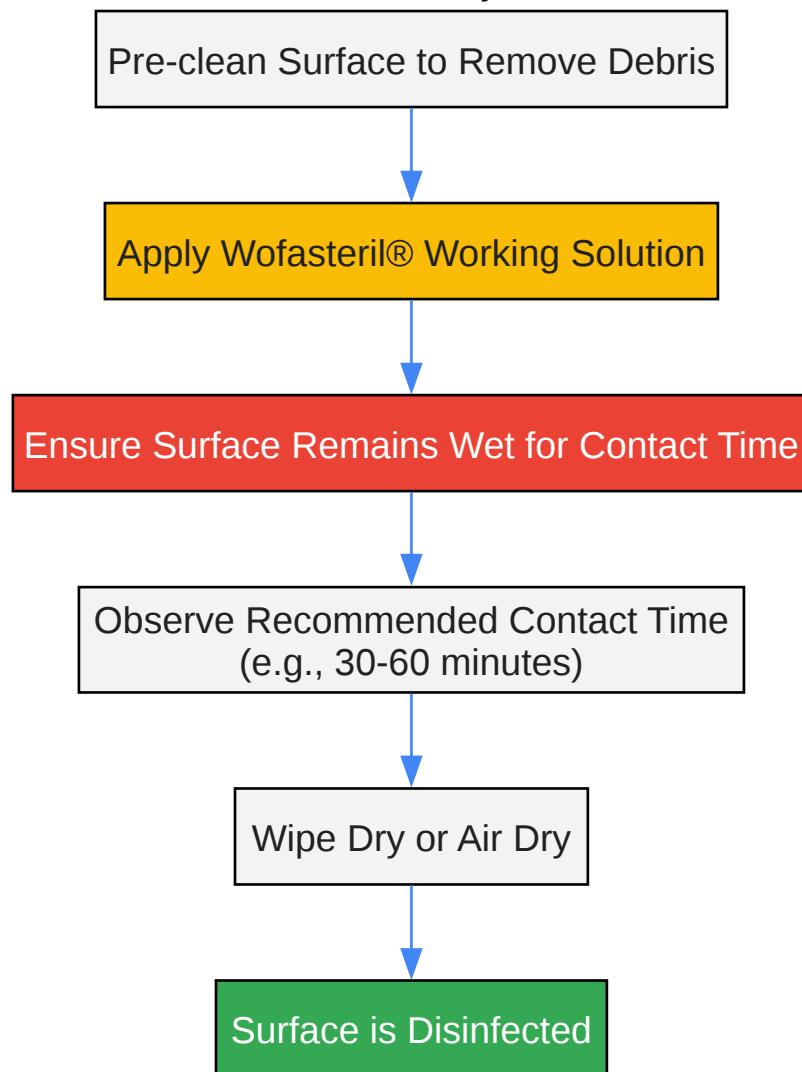
Mandatory Visualizations

Workflow for Preparation of Wofasteril® Working Solution

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Caption: Workflow for preparing **Wofasteril®** working solution.

Protocol for Routine Laboratory Surface Disinfection

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Caption: Protocol for routine laboratory surface disinfection.

Material Compatibility

Peracetic acid solutions can be corrosive to some metals, including copper, brass, and unprotected iron.^[10] It is recommended to test the working solution on a small, inconspicuous area before widespread use, especially on sensitive surfaces.^[3] For improved material compatibility, the use of the **Wofasteril®** and **alcapur®** combination method is advised.^{[1][3]}

Disposal

Dispose of unused **Wofasteril®** concentrate and prepared solutions according to local regulations. Small quantities may be neutralized to approximately pH 7 and flushed with a large amount of water, but always consult your institution's waste disposal guidelines.[1][9][5]

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